

Application Notes and Protocols for ZM-306416 Hydrochloride

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Compound of Interest

Compound Name: ZM-306416 hydrochloride

Cat. No.: B2512675

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Introduction

ZM-306416 hydrochloride is a potent and selective inhibitor of Vascular Endothelial Growth Factor (VEGF) receptor tyrosine kinases. It primarily targets VEGFR-2 (also known as KDR or Flk-1) and to a lesser extent, VEGFR-1 (Flt-1), playing a critical role in angiogenesis, the formation of new blood vessels. Dysregulation of the VEGF signaling pathway is implicated in various pathologies, including cancer and retinopathies. These application notes provide detailed protocols for the preparation of **ZM-306416 hydrochloride** stock solutions for in vitro research purposes.

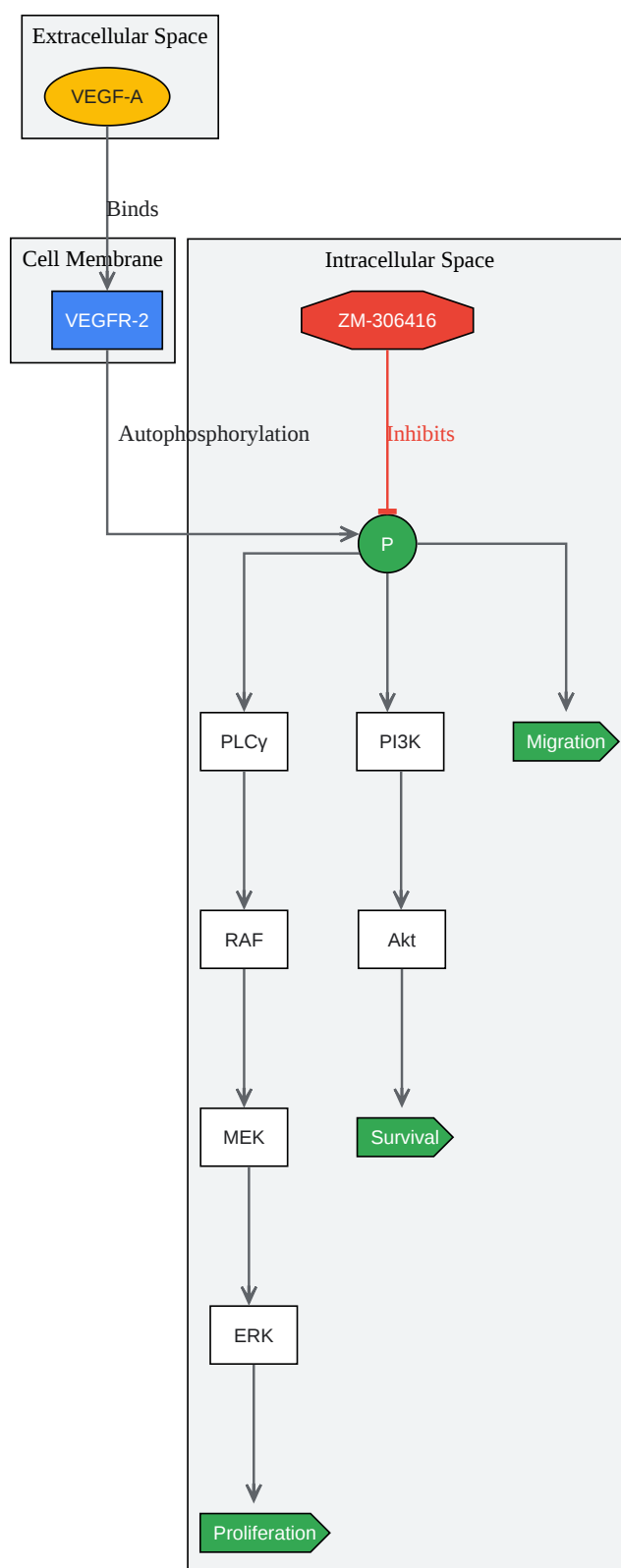
Chemical Properties and Data

A summary of the key quantitative data for **ZM-306416 hydrochloride** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₆ H ₁₃ ClFN ₃ O ₂ · HCl
Molecular Weight	370.21 g/mol
Purity	>98%
Solubility in DMSO	Up to 50 mg/mL
IC ₅₀ for VEGFR-2 (KDR)	100 nM
IC ₅₀ for VEGFR-1 (Flt)	2 μM
Storage (Powder)	Room Temperature
Storage (Stock Solution)	-20°C (up to 3 months) or -80°C (long term)

VEGFR-2 Signaling Pathway

ZM-306416 exerts its inhibitory effects by blocking the ATP binding site of the VEGFR-2 tyrosine kinase domain, thereby preventing autophosphorylation and the subsequent activation of downstream signaling cascades. The following diagram illustrates the simplified VEGFR-2 signaling pathway, which is inhibited by ZM-306416.



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VEGFR-2 signaling pathway and the inhibitory action of ZM-306416.

Experimental Protocols

1. Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ZM-306416 hydrochloride** in Dimethyl Sulfoxide (DMSO).

Materials:

- **ZM-306416 hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Equilibrate:** Allow the vial of **ZM-306416 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **ZM-306416 hydrochloride** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.37021 mg of the compound.
 - Calculation: $\text{Molecular Weight (370.21 g/mol)} \times \text{Molarity (0.010 mol/L)} \times \text{Volume (0.001 L)} = 0.00037021 \text{ g} = 0.37021 \text{ mg}$.
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 100 μL of DMSO.
- **Mixing:** Cap the tube/vial securely and vortex thoroughly until the powder is completely dissolved. Gentle warming in a water bath (37°C) for a few minutes can aid in dissolution if

necessary. Visually inspect the solution to ensure there are no visible particulates.

- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 3 months) or at -80°C for long-term storage.

2. Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution to prepare working concentrations for use in cell culture experiments.

Materials:

- 10 mM **ZM-306416 hydrochloride** stock solution in DMSO
- Appropriate sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile serological pipettes and micropipettes with sterile tips
- Sterile conical tubes

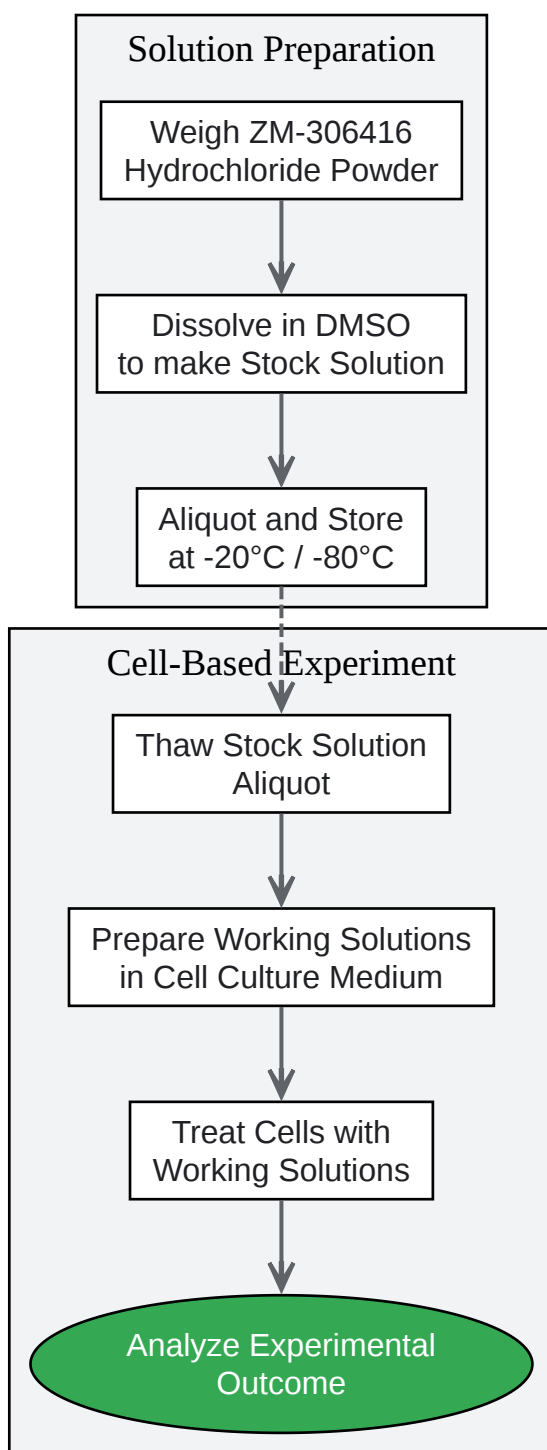
Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **ZM-306416 hydrochloride** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): It is often convenient to first prepare an intermediate dilution of the stock solution in cell culture medium. For example, to prepare a $100\text{ }\mu\text{M}$ intermediate solution from a 10 mM stock, dilute the stock 1:100 (e.g., add $10\text{ }\mu\text{L}$ of the 10 mM stock to $990\text{ }\mu\text{L}$ of cell culture medium).
- Final Dilution: Further dilute the intermediate solution (or the stock solution directly) to the desired final working concentration in the cell culture medium that will be used for the experiment. For instance, to achieve a final concentration of $1\text{ }\mu\text{M}$ from a $100\text{ }\mu\text{M}$ intermediate solution, perform a 1:100 dilution (e.g., add $10\text{ }\mu\text{L}$ of the $100\text{ }\mu\text{M}$ solution to $990\text{ }\mu\text{L}$ of medium).

- **DMSO Concentration Control:** It is crucial to maintain a consistent and low final concentration of DMSO across all experimental conditions, including the vehicle control wells. The final DMSO concentration should typically not exceed 0.1-0.5% to avoid solvent-induced cytotoxicity.
- **Application to Cells:** Add the prepared working solutions to your cell cultures as per your experimental design.

Experimental Workflow Diagram

The following diagram outlines the general workflow for preparing and using **ZM-306416 hydrochloride** in a typical cell-based experiment.



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General workflow for preparing and using **ZM-306416 hydrochloride**.

Disclaimer: This information is intended for research use only. Please refer to the manufacturer's safety data sheet (SDS) for handling and safety precautions. The specific concentrations and protocols may need to be optimized for your particular cell line and experimental conditions.

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